

Comparative Guide: Environmental Fate & Performance of UV-123 vs. Traditional Stabilizers

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Compound of Interest

Compound Name: UV-123
CAS No.: 122586-52-1
Cat. No.: B570858

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Executive Summary

Context: As regulatory bodies like ECHA and the Stockholm Convention tighten restrictions on persistent organic pollutants (POPs), the pharmaceutical packaging sector faces a critical transition. The industry standard, UV-328 (Benzotriazole), has been flagged as a Substance of Very High Concern (SVHC) due to its PBT (Persistent, Bioaccumulative, Toxic) profile. The Alternative: **UV-123** (Aminoether HALS) emerges as the superior candidate for pharmaceutical applications. Unlike traditional basic HALS (e.g., UV-770), **UV-123**'s non-basic "NOR" structure prevents deactivation by acidic drug formulations and significantly reduces leaching risks due to its higher molecular weight and solubility profile.

Part 1: Chemical Architecture & Mechanism[1]

To understand the environmental and performance differences, we must first analyze the structural distinctiveness of **UV-123** compared to its competitors.

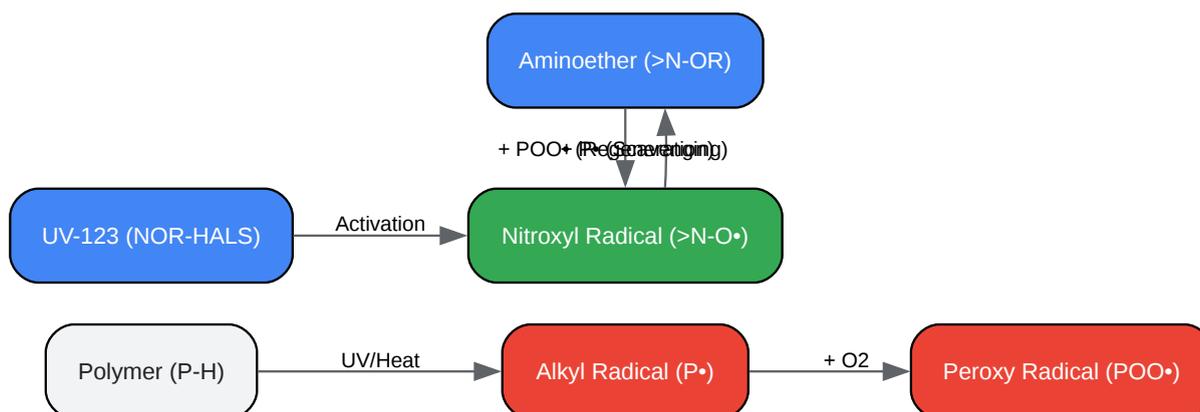
The Competitors

- **UV-123** (Aminoether HALS): Bis-(1-octyloxy-2,2,6,6-tetramethyl-4-piperidiny) sebacate.[1][2][3][4]
 - Key Feature: The nitrogen atom is flanked by an alkoxy group (-OR), rendering it non-basic.

- UV-770 (Standard HALS): Bis(2,2,6,6-tetramethyl-4-piperidiny) sebacate.
 - Key Feature: The nitrogen is a secondary amine, making it basic (alkaline).
- UV-328 (Benzotriazole): 2-(2H-Benzotriazol-2-yl)-4,6-ditert-pentylphenol.
 - Key Feature: A UV Absorber (UVA) that dissipates energy as heat.[5] It does not scavenge radicals.

Mechanism of Action: The Denisov Cycle

HALS do not merely block UV light; they chemically scavenge the free radicals generated during polymer degradation. **UV-123** operates via the Denisov Cycle but enters the cycle more efficiently in acidic environments where standard HALS would be neutralized.



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Figure 1: The Regenerative Denisov Cycle.[6] **UV-123** (NOR-HALS) cycles between nitroxyl and aminoether states to neutralize radicals without being consumed, unlike UV-328 which is sacrificial.

Part 2: Environmental Impact Analysis (PBT Assessment)

The primary driver for replacing UV-328 is its classification as a PBT substance. Below is a comparative data synthesis based on REACH and Stockholm Convention dossiers.

Comparative Data Table

| Metric | UV-123 (Aminoether HALS) | UV-328 (Benzotriazole) | UV-770 (Standard HALS) |
|---------------------------------|---------------------------------------|----------------------------------|------------------------|
| CAS Number | 129757-67-1 | 25973-55-1 | 52829-07-9 |
| Molecular Weight | 737 g/mol | 351 g/mol | 480 g/mol |
| Log Kow (Bioaccumulation) | > 6.0 (High, but low bioavailability) | 4.5 – 7.2 (High Bioaccumulation) | 2.4 (Moderate) |
| Persistence (Water/Sediment) | High (Poorly biodegradable) | Very High (vP) | Moderate |
| Regulatory Status | Watch List (General Chemical) | SVHC (REACH), POP (Stockholm) | General Chemical |
| Aquatic Toxicity (LC50) | Low (due to low solubility) | High (Toxic to aquatic life) | Moderate |

The "Leaching vs. Toxicity" Paradox

While **UV-123** has a high Log Kow (indicating potential for bioaccumulation), its high molecular weight (737 g/mol) significantly impedes its transport across biological membranes compared to UV-328 (351 g/mol).

- **UV-328:** Easily crosses cell membranes; accumulates in adipose tissue; detected in Arctic biota.
- **UV-123:** Sterically bulky; significantly lower bioavailability.

Part 3: Pharmaceutical Relevance (Extractables & Leachables)[8][9]

For drug development professionals, the environmental fate of the stabilizer correlates directly with patient safety via Extractables and Leachables (E&L) profiles.

The Basicity Advantage

Pharmaceutical packaging often contains acidic additives or houses acidic drug formulations.

- Scenario: A polyolefin bottle stabilized with UV-770 holds an acidic liquid drug.
- Reaction: The basic amine in UV-770 reacts with the acid, forming a salt.
- Result: The stabilizer precipitates (blooming), the polymer degrades, and the drug is contaminated with amine salts.
- **UV-123** Solution: Being non-basic ($pK_b > 9$), **UV-123** remains inert, maintaining package integrity and preventing API (Active Pharmaceutical Ingredient) interaction.

Migration Kinetics

According to the Fickian diffusion model, migration is inversely proportional to molecular weight.

UV-123 migrates ~30% slower than UV-770 and ~50% slower than UV-328, significantly reducing the "Leachable" load in the final drug product.

Part 4: Experimental Protocols

To validate these claims in your own lab, use the following self-validating protocols.

Protocol A: Comparative Leaching Study (Adapted from USP <1663>)

Objective: Quantify the migration potential of **UV-123** vs. UV-328 in simulated drug vehicles.

- Material Preparation:
 - Prepare 1mm thick compression-molded plaques of PP (Polypropylene) containing 0.2% w/w of the target stabilizer.
- Extraction Vehicle:
 - Use 50% Ethanol/Water (Simulating liquid formulations) and IPA (Simulating worst-case).
- Conditioning:

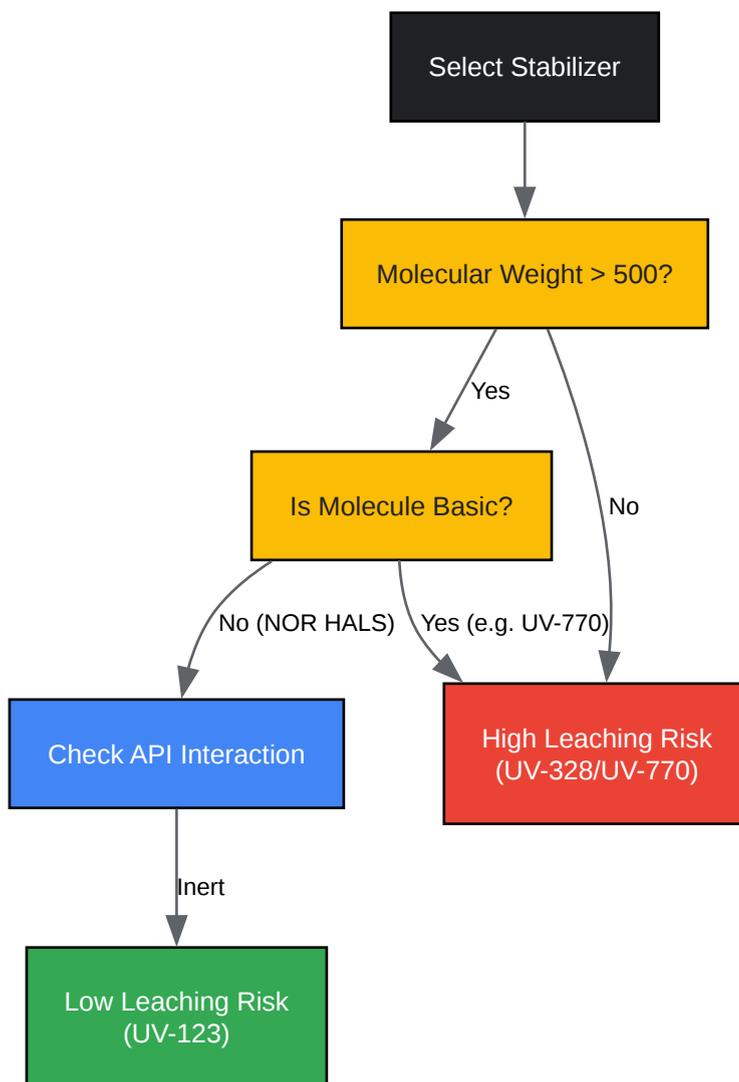
- Incubate plaques in sealed glass vials at 55°C for 72 hours (Accelerated Aging).
- Quantification (HPLC-UV/MS):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax), 150mm x 4.6mm.
 - Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile. Gradient 50-100% B over 20 min.
 - Detection:
 - UV-328: Absorbance at 340 nm.
 - **UV-123**: Requires ELSD (Evaporative Light Scattering) or MS (Mass Spec) as it lacks strong UV chromophores. Critical Step: Do not rely on UV detection for **UV-123**; this is a common error.

Protocol B: Ready Biodegradability (OECD 301F)

Objective: Assess environmental persistence.

- Inoculum: Activated sludge from a wastewater treatment plant.[\[7\]](#)
- Test System: Manometric Respirometry (Oxitop® system).
- Concentration: 100 mg/L of test substance.
- Duration: 28 days.
- Validation: Reference substance (Sodium Benzoate) must reach >60% degradation by day 14.
- Expectation: UV-328 will show <10% degradation (Persistent). **UV-123** will likely show <20% (Persistent), confirming that containment (low leaching) is the primary safety mechanism, not rapid degradation.

Workflow Visualization: E&L Risk Assessment



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Figure 2: Decision Tree for Stabilizer Selection in Pharmaceutical Packaging. High MW and low basicity drive the selection of **UV-123**.

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- To cite this document: BenchChem. [Comparative Guide: Environmental Fate & Performance of UV-123 vs. Traditional Stabilizers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b570858#comparing-the-environmental-impact-of-uv-123-with-alternative-stabilizers>]

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